

Standard Operating Procedure for Handling Dibutyl Chlorendate

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Compound of Interest

Compound Name: *Dibutyl chlorendate*

CAS No.: 1770-80-5

Cat. No.: B156090

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling, storage, and disposal of **Dibutyl chlorendate** (CAS No. 1770-80-5) in a laboratory setting. It also includes information on analytical methods for its characterization.

Hazard Identification and Safety Precautions

Dibutyl chlorendate is a chlorinated organic compound that requires careful handling due to its potential health and environmental hazards.[1] It is classified as reasonably anticipated to be a human carcinogen.[1][2]

Primary Hazards:

- Causes serious eye irritation.[1]
- Very toxic to aquatic life with long-lasting effects.[1][3]
- May damage fertility or the unborn child.[2]

Personal Protective Equipment (PPE): A comprehensive list of required PPE is detailed in the table below.

PPE Category	Item	Specification
Eye Protection	Safety glasses or goggles	Chemical splash goggles
Hand Protection	Gloves	Chemical-resistant (e.g., nitrile)
Body Protection	Lab coat	Standard laboratory coat
Respiratory	Respirator	Required when vapors/aerosols are generated

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C17H20Cl6O4	[1][4][5]
Molecular Weight	501.06 g/mol	[1][4][5]
Appearance	Colorless to light yellow oily liquid	[2][3]
Melting Point	-35 °C (-31 °F)	[2]
Boiling Point	340 °C (644 °F)	[2]
Density	1.043 g/cm ³ at 25 °C (77 °F)	[2]

Experimental Protocols

Handling and Storage

Precautions for Safe Handling:

- Work under a chemical fume hood.[2]
- Avoid contact with skin and eyes.[6]
- Do not inhale the substance or its mixture.

- Avoid the formation of dust and aerosols.[6]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[6]
- Wash hands thoroughly after handling.[7]

Conditions for Safe Storage:

- Store in a cool, dry, and well-ventilated area.[3][7]
- Keep containers tightly closed and securely sealed.[7]
- Store away from incompatible materials such as oxidizing agents, nitrates, and chlorine.[7]
- Store locked up or in an area accessible only to qualified or authorized personnel.[2]
- Recommended storage temperature is 2-8°C.[8]

Spill and Emergency Procedures

Accidental Release Measures:

- Evacuate the danger area and consult an expert.[2]
- Ensure adequate ventilation.[6]
- Remove all sources of ignition.[6]
- Cover drains to prevent environmental contamination.[2]
- Collect, bind, and pump off spills using a liquid-absorbent material (e.g., Chemisorb®).[2]
- Dispose of the collected material properly in a suitable, closed container.[6]

First Aid Measures:

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[6]

- In case of skin contact: Immediately remove all contaminated clothing. Rinse skin with water/shower. Consult a physician.
- In case of eye contact: Rinse out with plenty of water for at least 15 minutes. Call an ophthalmologist.[6]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water and consult a physician immediately.[6]

Disposal Guidelines

- Dispose of contents and containers in accordance with local, state, and federal regulations. [2]
- Waste material should be disposed of in an approved waste disposal plant.[2]
- Do not allow the chemical to enter drains.[6]
- The first rinse of any container must be collected and disposed of as hazardous waste.[9]
For highly toxic chemicals, the first three rinses must be collected.[9]

Analytical Methods

Dibutyl chlorendate can be analyzed using standard chromatographic techniques. It is suitable for both High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC).[3]

HPLC Method:

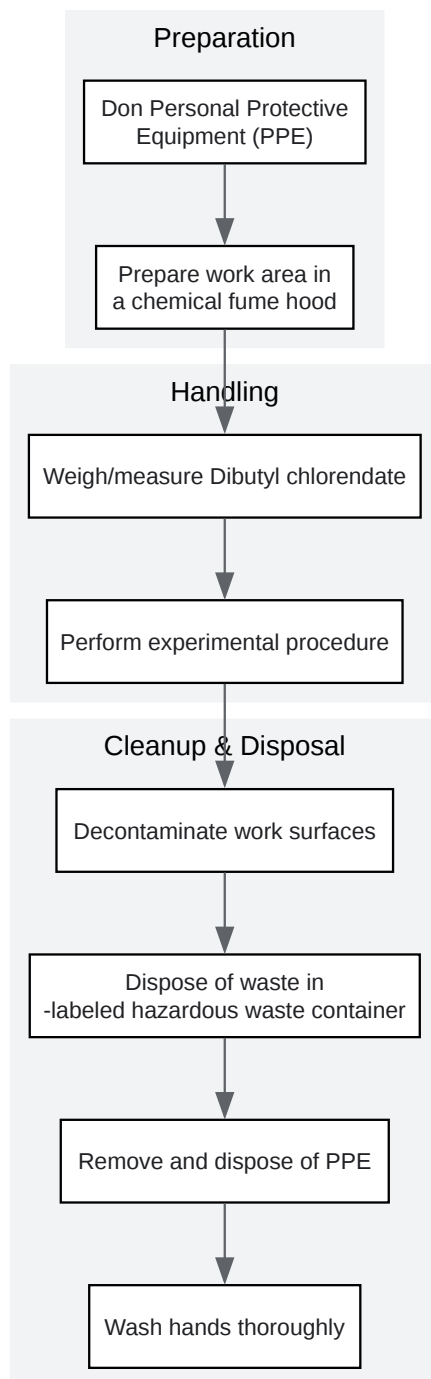
- A reverse-phase HPLC method can be used.[6]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For Mass-Spectrometry (MS) compatible applications, formic acid should be used instead of phosphoric acid.[6]
- This method is scalable and can be used for preparative separation to isolate impurities.[6]

GC-MS Method:

- Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable method for the analysis of **Dibutyl chlorendate**.[\[1\]](#)

Visualizations

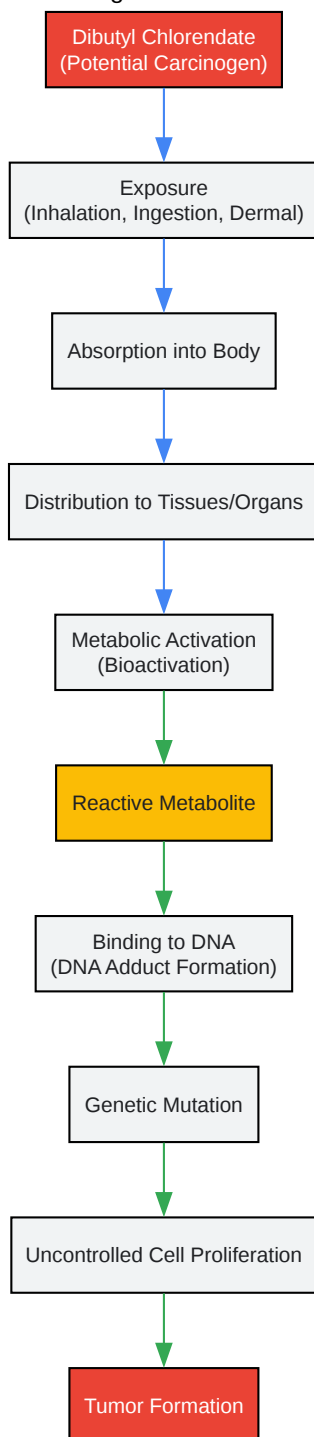
General Handling Workflow for Dibutyl Chlorendate



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Caption: General laboratory workflow for handling **Dibutyl chlorendate**.

Potential Carcinogenic Mechanism of Action



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Caption: Illustrative pathway for a potential chemical carcinogen.

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